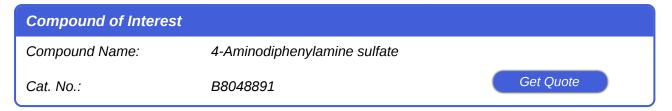


Application Notes and Protocols: 4-Aminodiphenylamine Sulfate in Hair Dye Formulation Research

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Aminodiphenylamine (p-Aminodiphenylamine or N-Phenyl-p-phenylenediamine) and its sulfate salt are key primary intermediates in the formulation of oxidative hair dyes, particularly for achieving deep, lasting black and dark shades. As aromatic amines, they function by reacting with a coupler in the presence of an oxidizing agent, typically hydrogen peroxide, to form large, colored molecules that are trapped within the hair cortex. This document provides detailed application notes and experimental protocols for researchers engaged in the development and evaluation of hair dye formulations incorporating **4-Aminodiphenylamine sulfate**.

Chemical Properties



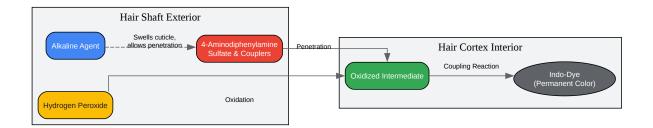
| Property | Value |
|----------------------|---|
| Chemical Name | 4-Aminodiphenylamine sulfate |
| Synonyms | p-Aminodiphenylamine sulfate, N-Phenyl-p- phenylenediamine sulfate |
| CAS Number | 16245-77-5 (for p-Phenylenediamine Sulfate) |
| Molecular Formula | C12H12N2·H2SO4 |
| Appearance | White to gray powder |
| Function in Hair Dye | Primary Intermediate (Oxidative Dye Precursor) |

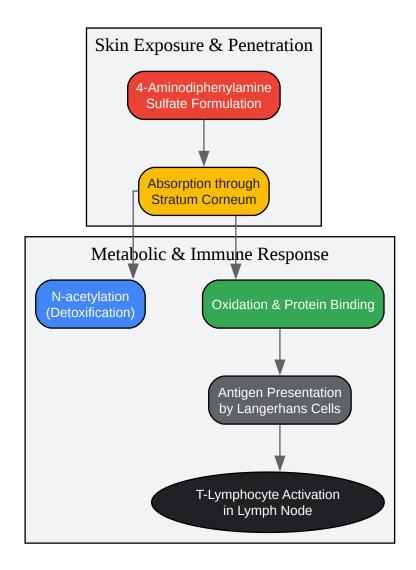
Mechanism of Action in Oxidative Hair Dyeing

The coloration process using **4-Aminodiphenylamine sulfate** is a classic example of oxidative dyeing. The fundamental steps are as follows:

- Alkalinization: The hair dye formulation typically has an alkaline pH, which causes the hair shaft to swell and the cuticle scales to lift. This allows the dye precursors (4-Aminodiphenylamine sulfate and couplers) and the oxidizing agent to penetrate into the hair cortex.
- Oxidation: Inside the cortex, the oxidizing agent (e.g., hydrogen peroxide) oxidizes the 4-Aminodiphenylamine.
- Coupling Reaction: The oxidized 4-Aminodiphenylamine then reacts with coupler molecules (e.g., resorcinol, m-aminophenol) present in the formulation.
- Color Formation: This reaction forms large, complex indo-dye molecules that are physically trapped within the hair cortex due to their size, resulting in a permanent color change. The final shade is determined by the specific combination and concentration of the primary intermediate and couplers used.







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